

A Comprehensive Technical Guide to the Physical Characteristics of 1-Octanethiol

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Compound of Interest

Compound Name: 1-Octanethiol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of **1-Octanethiol**, a key reagent in various chemical syntheses and material science applications. The information is presented to support research, development, and safety protocols.

Core Physical Properties of 1-Octanethiol

1-Octanethiol is a clear, colorless to pale yellow liquid with a distinct, strong, and unpleasant odor, often described as garlic-like.^[1] It is an alkanethiol, with the thiol group located at the terminus of an eight-carbon chain.^[2]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **1-Octanethiol**, compiled from various sources. These values are essential for experimental design, process scale-up, and safety assessments.

Property	Value	Conditions
Molecular Formula	C ₈ H ₁₈ S[3]	at 25 °C
Molecular Weight	146.29 g/mol [3][4]	
Density	0.843 g/mL[1][4][5]	
0.84 g/cm ³ [3]	at 20 °C	
Boiling Point	197-200 °C[4][5][6]	at 760 mmHg (1013 hPa)
199 °C[3]	at 1013 hPa	
390 °F[2]	at 760 mmHg	
Melting Point	-49 °C[3][4]	
-57 °F[7]		
Flash Point	68 °C[3][8]	Closed Cup
115 °F[2][7]		
81 °C[9][10]		
Vapor Pressure	0.3 hPa[3][11]	at 20 °C
1.545 mmHg[1]		
3 mmHg[2]	at 212 °F	
Solubility in Water	Insoluble[1][2][9][12]	
0.004 g/L[3]		
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, and benzene[11][12]	
Refractive Index	1.452[5][8]	at 20 °C (n ₂₀ /D)
1.4540[2][11]	at 20 °C/D	

Experimental Protocols for Determination of Physical Characteristics

The following section details the general methodologies for determining the key physical properties of liquid organic compounds like **1-Octanethiol**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure compounds, this is a sharp, characteristic temperature.

Methodology: Capillary Method (Thiele Tube or Aluminum Block)

- **Sample Preparation:** A small amount of **1-Octanethiol** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.^[2]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and placed in a heating bath, such as a Thiele tube filled with mineral oil or an aluminum heating block.^[2]^[13] The thermometer bulb and the fusion tube should be at the same level.^[2]
- **Heating and Observation:** The apparatus is heated slowly and uniformly.^[2] As the temperature rises, air trapped in the capillary tube will slowly bubble out. At the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[2] The temperature at which this occurs is recorded.
- **Confirmation:** The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is also recorded. The average of these two temperatures is taken as the boiling point.

Melting Point Determination

The melting point is the temperature at which a solid transitions into a liquid at atmospheric pressure. For pure crystalline solids, this occurs over a narrow range. Since **1-Octanethiol** has a melting point of -49 °C, a low-temperature apparatus is required.

Methodology: Capillary Method with Low-Temperature Bath

- **Sample Preparation:** A small amount of solidified **1-Octanethiol** is introduced into a capillary tube.

- **Apparatus Setup:** The capillary tube is attached to a low-temperature thermometer and placed in a cooling bath (e.g., an ethanol/dry ice bath). The apparatus is designed to allow for slow, controlled warming.
- **Cooling and Observation:** The sample is first frozen by immersing the apparatus in the cooling bath. The bath is then allowed to warm slowly.
- **Melting Range:** The temperature at which the first signs of melting are observed and the temperature at which the last crystal disappears are recorded. This range is reported as the melting point.

Density Determination

Density is the mass of a substance per unit volume. It is temperature-dependent.

Methodology: Pycnometer Method

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a small glass flask of a known volume) is weighed accurately.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **1-Octanethiol**, ensuring no air bubbles are present, and weighed again.
- **Volume Determination:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at the same temperature, and weighed. The volume of the pycnometer is calculated from the mass and known density of the reference liquid.
- **Calculation:** The density of **1-Octanethiol** is calculated by dividing the mass of the thiol (mass of filled pycnometer minus mass of empty pycnometer) by the determined volume of the pycnometer.

Refractive Index Determination

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is dependent on temperature and the wavelength of light.

Methodology: Abbe Refractometer

- Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index.[\[14\]](#)
- Sample Application: A few drops of **1-Octanethiol** are placed on the prism of the refractometer.[\[14\]](#)
- Measurement: The prisms are closed, and the instrument is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-sensitive.[\[14\]](#)

Flash Point Determination

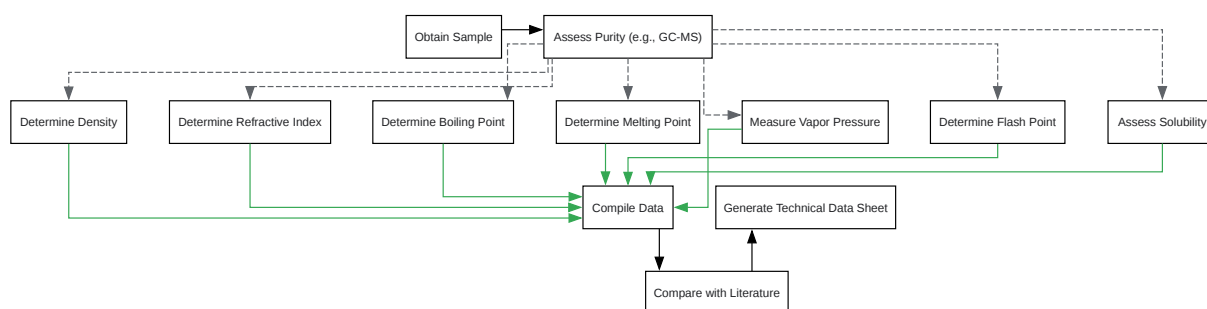
The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.[\[15\]](#)[\[16\]](#)

Methodology: Closed-Cup Method (e.g., Pensky-Martens)

- Apparatus: A closed-cup flash point tester consists of a sample cup with a lid that can be sealed. The lid has ports for a thermometer, a stirrer, and an ignition source.[\[16\]](#)
- Procedure: The sample cup is filled with **1-Octanethiol** to a specified level. The lid is closed, and the sample is heated at a slow, constant rate while being stirred.[\[17\]](#)
- Ignition Test: At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
- Flash Point: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.[\[17\]](#)

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid chemical substance like **1-Octanethiol**.



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